

Essential Safety and Logistical Information for Handling [Des-Tyr1]-Met-Enkephalin

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Compound of Interest

Compound Name: [Des-Tyr1]-Met-Enkephalin

Cat. No.: B1671300

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For researchers, scientists, and drug development professionals, the safe and effective handling of synthetic peptides such as **[Des-Tyr1]-Met-Enkephalin** is of utmost importance. This guide provides immediate safety protocols, operational plans for handling and disposal, and detailed procedural guidance to foster a secure laboratory environment and ensure research integrity. While specific hazard data for **[Des-Tyr1]-Met-Enkephalin** is not fully detailed, it should be handled as a potentially hazardous chemical, with precautions taken to avoid inhalation, and skin and eye contact.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination when handling **[Des-Tyr1]-Met-Enkephalin**. A risk assessment should be conducted for specific laboratory tasks to determine if additional PPE is required. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and liquid splashes. Must meet ANSI Z87.1 standards.[1]
Face Shield	Recommended in addition to goggles when there is a significant risk of splashing, such as during the initial reconstitution of the lyophilized powder.[1][2]	
Body Protection	Laboratory Coat	A standard, buttoned lab coat is the minimum requirement to protect clothing and skin from potential splashes.[1][2]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are recommended for their chemical resistance. Gloves should be inspected before use and changed immediately after contact with the peptide. [1][2]
Respiratory Protection	Respirator / Dust Mask	Recommended when weighing or handling the lyophilized powder to avoid the inhalation of fine particles.[1][3]
General Attire	Long Pants & Closed-Toe Shoes	Required minimum attire for working in any laboratory where hazardous materials are handled.[1]

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **[Des-Tyr1]-Met-Enkephalin** and to ensure the safety of laboratory personnel.

Receiving and Initial Inspection

Upon receipt, visually inspect the container for any damage or compromised seals. Ensure the product is correctly labeled.

Storage

- **Lyophilized Peptide:** For long-term storage, keep the lyophilized powder at -20°C or colder in a tightly sealed, desiccated container, protected from light.[1][4] Peptides containing Met residues are prone to oxidation, so storage under anaerobic conditions is preferable.[4][5]
- **Peptide in Solution:** Storing peptides in solution for long periods is not recommended.[3] If necessary, create single-use aliquots and store them frozen at -20°C or -80°C to avoid repeated freeze-thaw cycles.[1][4] Use sterile buffers at a pH of 5-6 for storage.[6][7]

Handling

- **Work Area:** Confine all handling of the peptide to a designated, clean, and organized laboratory area or bench.[8]
- **Weighing:** When handling the lyophilized powder, which can easily become airborne, work in a fume hood or biosafety cabinet to prevent inhalation.[8] Allow the container to reach room temperature in a desiccator before opening to prevent moisture absorption.[3][6] Weigh out the desired amount quickly and reseal the container tightly.[3]
- **Solubilization:** The solubility of a peptide is determined by its amino acid composition.[3] For **[Des-Tyr1]-Met-Enkephalin** (Gly-Gly-Phe-Met), which is a relatively neutral and hydrophobic peptide, it is recommended to first dissolve it in a small amount of an organic solvent like DMSO or DMF, and then slowly dilute it with the aqueous buffer.[3][5][7]
- **Aliquoting:** Divide the reconstituted solution into sterile, single-use aliquots to prevent degradation from multiple freeze-thaw cycles and to minimize contamination.[1][6] Clearly label each aliquot with the peptide name, concentration, and date.[8]

Disposal Plan

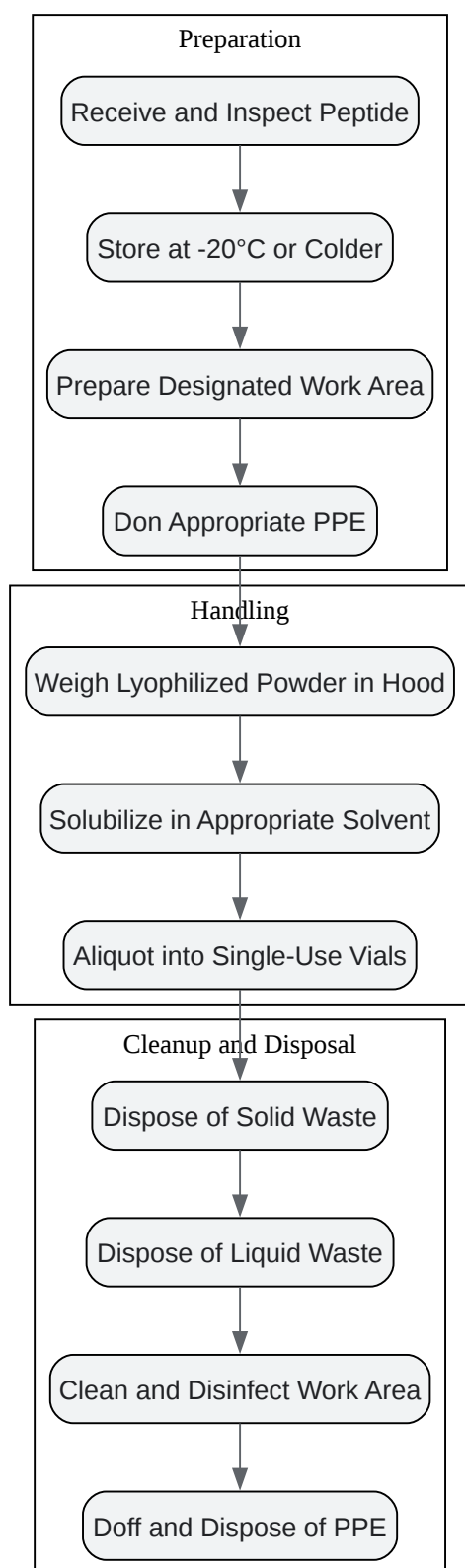
Proper disposal is essential for laboratory safety and regulatory compliance. Peptides should be treated as chemical waste and should not be disposed of down the drain or in regular trash.

[1]

- **Solid Waste:** Collect all materials contaminated with the peptide, such as pipette tips, gloves, and empty vials, in a designated, clearly labeled, and leak-proof hazardous waste container.
[1]
- **Liquid Waste:** Collect peptide solutions in a separate, clearly labeled, and sealed hazardous waste container.
- **Institutional Protocols:** Coordinate with your institution's environmental health and safety (EHS) department to schedule regular pickups and ensure compliant disposal through a licensed hazardous waste contractor.[8]

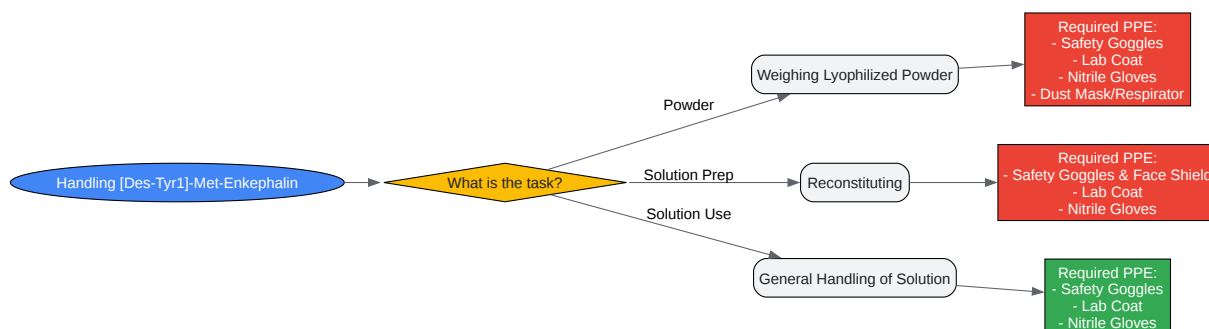
Visual Guides

The following diagrams illustrate the general workflow for handling **[Des-Tyr1]-Met-Enkephalin** and the decision-making process for selecting appropriate personal protective equipment.



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General workflow for handling **[Des-Tyr1]-Met-Enkephalin**.



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